

25-Hydroxycycloart-23-en-3-one: A Technical Whitepaper

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Compound of Interest

Compound Name: 25-Hydroxycycloart-23-en-3-one

Cat. No.: B599890

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For Researchers, Scientists, and Drug Development Professionals

Abstract

25-Hydroxycycloart-23-en-3-one is a naturally occurring cycloartane-type triterpenoid that has been identified in select plant species and as a product of fungal biotransformation. As a member of the diverse family of triterpenoids, this compound holds potential for biological activity, drawing from the established pharmacological profiles of structurally similar molecules. This technical guide provides a comprehensive overview of the current knowledge on **25-Hydroxycycloart-23-en-3-one**, including its physicochemical properties, natural sources, and detailed experimental protocols for its isolation and characterization. While extensive biological data for this specific molecule is still emerging, preliminary information suggests potential anti-inflammatory and cytotoxic properties. This document aims to serve as a foundational resource for researchers and professionals in drug development interested in the further investigation and potential applications of this compound.

Introduction

Triterpenoids are a large and structurally diverse class of natural products derived from a 30-carbon precursor, squalene. Within this class, cycloartane-type triterpenoids are characterized by a distinctive cyclopropane ring incorporated into their tetracyclic core. These compounds have garnered significant scientific interest due to their wide range of reported biological activities, including anti-inflammatory, anticancer, and antimicrobial effects.

25-Hydroxycycloart-23-en-3-one is a specific cycloartane triterpenoid that has been isolated from natural sources and produced through biotransformation. Its structure, featuring a ketone group at the C-3 position and a hydroxylated side chain, suggests potential for interaction with various biological targets. This whitepaper consolidates the available technical information on **25-Hydroxycycloart-23-en-3-one** to facilitate further research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **25-Hydroxycycloart-23-en-3-one** is presented in the table below.

Property	Value	Source
Chemical Formula	C ₃₀ H ₄₈ O ₂	[1]
Molecular Weight	440.7 g/mol	[1]
CAS Number	148044-47-7	[1]
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Storage	Desiccate at -20°C	[1]

Natural Occurrence and Synthesis

Natural Sources

25-Hydroxycycloart-23-en-3-one has been identified as a constituent of the gum resin exuding from the leaf buds of *Gardenia gummifera*.[\[1\]](#) It has also been reported to be sourced from the herbs of *Artocarpus heterophyllus*.[\[1\]](#)

Biotransformation

This compound is also a known metabolite from the biotransformation of cycloartenone by the fungus *Glomerella fusarioides*.[\[1\]](#) The fungus is capable of metabolizing cycloartenone into several compounds, including (23E)-**25-Hydroxycycloart-23-en-3-one**.[\[1\]](#)

Experimental Protocols

Isolation from *Gardenia gummifera*

The following is a generalized protocol based on the isolation of cycloartane triterpenes from *Gardenia gummifera*.

Objective: To isolate **25-Hydroxycycloart-23-en-3-one** from the gum resin of *Gardenia gummifera*.

Materials:

- Gum resin of *Gardenia gummifera*
- Solvents for extraction (e.g., Chloroform, Methanol)
- Silica gel for column chromatography
- Solvents for elution (e.g., Hexane, Ethyl Acetate gradients)
- High-Performance Liquid Chromatography (HPLC) system
- NMR spectrometer
- Mass spectrometer

Procedure:

- **Extraction:** The dried and powdered gum resin is extracted with a suitable solvent system, such as a mixture of chloroform and methanol, at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is subjected to column chromatography on silica gel. Elution is performed with a gradient of solvents, typically starting with non-polar solvents like hexane and gradually increasing the polarity with ethyl acetate.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by Thin Layer Chromatography (TLC). Fractions containing compounds with similar R_f values are pooled.

- Purification: The pooled fractions containing the target compound are further purified using preparative HPLC to yield pure **25-Hydroxycycloart-23-en-3-one**.
- Structure Elucidation: The structure of the isolated compound is confirmed by extensive spectroscopic analysis, including 1D and 2D NMR (^1H , ^{13}C , COSY, HSQC, HMBC) and mass spectrometry.

Biotransformation from Cycloartenone

The following protocol describes the biotransformation of cycloartenone to produce **25-Hydroxycycloart-23-en-3-one** using *Glomerella fusarioides*.

Objective: To produce **25-Hydroxycycloart-23-en-3-one** through fungal biotransformation of cycloartenone.

Materials:

- Culture of *Glomerella fusarioides*
- Suitable culture medium (e.g., potato dextrose broth)
- Cycloartenone (substrate)
- Shaking incubator
- Solvents for extraction (e.g., Ethyl Acetate)
- Chromatography and spectroscopy equipment as described in section 4.1.

Procedure:

- Fungal Culture Preparation: *Glomerella fusarioides* is grown in a suitable liquid medium in a shaking incubator until a sufficient mycelial mass is obtained.
- Substrate Addition: A solution of cycloartenone in a suitable solvent (e.g., ethanol) is added to the fungal culture.

- **Incubation:** The culture is incubated for a specific period (e.g., several days) under controlled conditions to allow for biotransformation.
- **Extraction:** After incubation, the mycelia are separated from the broth by filtration. Both the mycelia and the broth are extracted with an organic solvent like ethyl acetate.
- **Purification and Identification:** The extracts are combined, dried, and concentrated. The resulting residue is then subjected to chromatographic separation and spectroscopic analysis as described in the isolation protocol to purify and identify **25-Hydroxycycloart-23-en-3-one**.

Biological Activity

While comprehensive, peer-reviewed studies on the biological activity of **25-Hydroxycycloart-23-en-3-one** are limited, preliminary investigations suggest potential pharmacological relevance.^[2]

Potential Anti-inflammatory and Cytotoxic Properties

There are preliminary indications that **25-Hydroxycycloart-23-en-3-one** may possess anti-inflammatory and cytotoxic properties.^[2] These potential activities are in line with the known biological profiles of other cycloartane-type triterpenoids. The structural similarity to other bioactive steroids suggests a possible mode of action involving the modulation of cellular membranes and various enzymes, potentially altering the transcription of genes associated with inflammatory and cancer-related pathways.^[2] Current research is reportedly focused on elucidating the specific mechanisms and therapeutic potential in areas such as oncology and immunology.^[2]

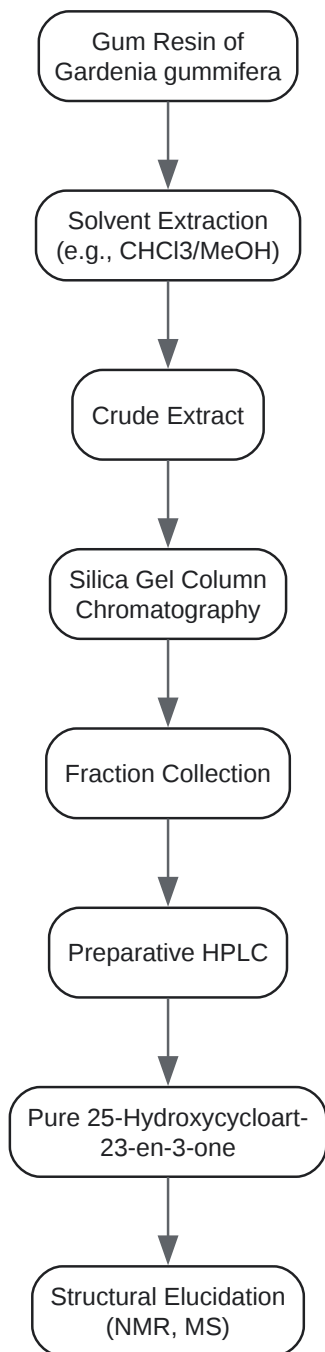
Quantitative Data on Biological Activity:

Assay	Cell Line/Model	Result (e.g., IC ₅₀)	Reference
Cytotoxicity	Not Available	Not Available	
Anti-inflammatory	Not Available	Not Available	
Antimicrobial	Not Available	Not Available	
Antioxidant	Not Available	Not Available	

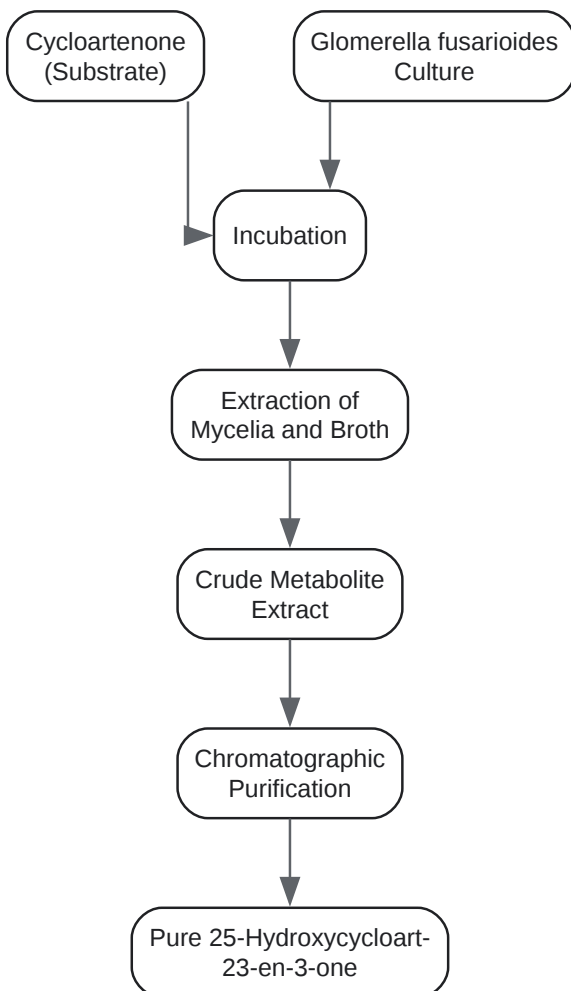
Note: As of the date of this document, specific quantitative data from peer-reviewed publications for the biological activities of **25-Hydroxycycloart-23-en-3-one** are not available.

Visualizations

Experimental Workflows

Isolation from *Gardenia gummifera*

Biotransformation

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References

- 1. 25-Hydroxycycloart-23-en-3-one | CAS:148044-47-7 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. 25-Hydroxycycloart-23-en-3-one | 148044-47-7 | YFA04447 [biosynth.com]
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